

# Application Note: Quantification of Catechins in Polyphenon 60 Using HPLC

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## Compound of Interest

Compound Name: POLYPHENON 60

Cat. No.: B1178522

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## Abstract

This application note details a robust High-Performance Liquid Chromatography (HPLC) method for the simultaneous quantification of the major catechins present in **Polyphenon 60**, a standardized green tea extract. The described protocol is intended for researchers, scientists, and professionals in the drug development field requiring accurate analysis of these bioactive compounds. The method utilizes a reversed-phase C18 column with a gradient elution and UV detection, ensuring high resolution and sensitivity for the target analytes. All quantitative data is summarized for clarity, and a detailed experimental protocol is provided.

## Introduction

**Polyphenon 60** is a decaffeinated green tea extract containing a minimum of 60% total catechins.<sup>[1]</sup> These polyphenolic compounds are of significant interest in the pharmaceutical and nutraceutical industries due to their antioxidant and potential therapeutic properties. The primary catechins include (-)-epigallocatechin gallate (EGCG), (-)-epigallocatechin (EGC), (-)-epicatechin gallate (ECG), and (-)-epicatechin (EC). Accurate and reliable quantification of these individual catechins is essential for quality control, formulation development, and mechanistic studies. This document provides a validated HPLC method for the determination of catechins in **Polyphenon 60**.

## Experimental

### Materials and Reagents

- **Polyphenon 60** (Sigma-Aldrich or equivalent)
- Catechin standards: (+)-Catechin (C), (-)-Epicatechin (EC), (-)-Epigallocatechin (EGC), (-)-Epicatechin gallate (ECG), (-)-Gallocatechin gallate (GCG), (-)-Epigallocatechin gallate (EGCG) (Sigma-Aldrich or equivalent, purity >98%)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (reagent grade)
- Ultrapure water (18.2 MΩ·cm)

## Instrumentation

- HPLC system with a quaternary pump, autosampler, column oven, and UV-Vis or Photodiode Array (PDA) detector.
- Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 μm particle size)
- Analytical balance
- Volumetric flasks
- Pipettes
- Syringe filters (0.45 μm, PTFE or nylon)

## Chromatographic Conditions

Parameter	Condition
Column	RP-C18, 250 mm x 4.6 mm, 5 $\mu$ m
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	15-30% B (0-15 min), 30-85% B (15-20 min), 85-15% B (20-22 min), 15% B (22-27 min)
Flow Rate	1.0 mL/min
Injection Volume	10 $\mu$ L
Column Temperature	35 $^{\circ}$ C
Detection	UV at 280 nm

## Protocols

### Standard Preparation

- Primary Stock Solutions (1 mg/mL): Accurately weigh approximately 10 mg of each catechin standard into separate 10 mL volumetric flasks. Dissolve in methanol and bring to volume.
- Working Standard Mixture: Prepare a mixed working standard solution by appropriately diluting the primary stock solutions with the mobile phase (initial conditions: 85% A, 15% B) to achieve a final concentration suitable for the calibration curve (e.g., in the range of 5-200  $\mu$ g/mL).

### Sample Preparation (Polyphenon 60)

- Stock Solution: Accurately weigh approximately 50 mg of **Polyphenon 60** into a 50 mL volumetric flask.
- Dissolution: Add approximately 40 mL of a 50:50 (v/v) methanol/water solution. Sonicate for 15 minutes to ensure complete dissolution.
- Dilution: Allow the solution to cool to room temperature and then bring to volume with the 50:50 methanol/water solution.

- Final Dilution & Filtration: Dilute the stock solution 1:10 with the mobile phase (initial conditions). Filter the final solution through a 0.45 µm syringe filter into an HPLC vial prior to injection.

## Data and Results

### Typical Catechin Composition of Polyphenon 60

The following table summarizes the typical catechin composition of **Polyphenon 60** as declared by the supplier.<sup>[1]</sup>

Catechin	Abbreviation	Composition (%)
(-)-Epigallocatechin gallate	EGCG	28.8
(-)-Epigallocatechin	EGC	19.0
(-)-Epicatechin gallate	ECG	7.0
(-)-Epicatechin	EC	6.4
(+)-Gallocatechin	GC	5.2
(-)-Gallocatechin gallate	GCG	2.1
(+)-Catechin	C	1.4
Catechin gallate	CG	0.3
Total Catechins	≥ 60.0	

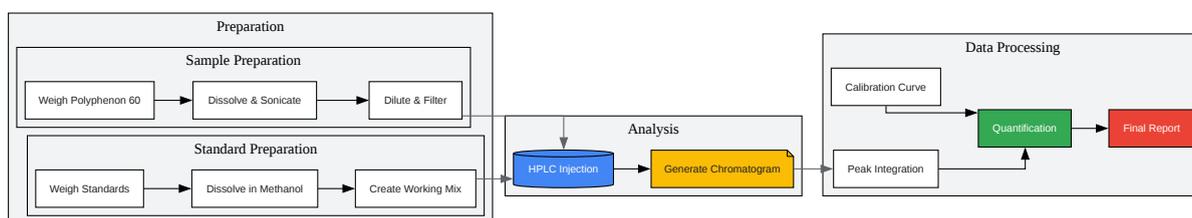
## Method Validation Summary

The described HPLC method has been validated for linearity, precision, and accuracy. Typical performance characteristics are summarized below.

Parameter	Specification
Linearity ( $r^2$ )	> 0.999 for all analytes
Intra-day Precision (RSD%)	< 2%
Inter-day Precision (RSD%)	< 5%
Recovery (%)	95 - 105%

## Workflow and Diagrams

The overall experimental workflow for the quantification of catechins in **Polyphenon 60** is depicted in the following diagram.



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Caption: Experimental workflow for HPLC analysis of **Polyphenon 60**.

## Conclusion

The HPLC method presented in this application note is suitable for the accurate and precise quantification of major catechins in **Polyphenon 60**. The protocol is straightforward and employs common laboratory instrumentation and reagents. This method can be effectively

used for quality assessment and the characterization of green tea extracts in a research and development setting.

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## References

- 1. researchgate.net [researchgate.net]
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